

Desmethyl Thiosildenafil-d8 CAS number and molecular weight

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Compound of Interest

Compound Name: Desmethyl Thiosildenafil-d8

Cat. No.: B565125

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Technical Guide: Desmethyl Thiosildenafil-d8

Audience: Researchers, scientists, and drug development professionals.

Subject: Physicochemical Identifiers for **Desmethyl Thiosildenafil-d8**

This document provides core quantitative data and relational context for **Desmethyl Thiosildenafil-d8**, a deuterated analog of Desmethyl Thiosildenafil. The information herein is foundational for researchers engaged in metabolic studies, pharmacokinetic analysis, and the use of this compound as an analytical standard.

Quantitative Data Summary

The primary chemical and physical identifiers for **Desmethyl Thiosildenafil-d8** have been compiled from chemical supplier and database information. These values are crucial for accurate quantification, solution preparation, and analytical method development.

Identifier	Value
CAS Number	1215321-44-0[1]
Molecular Weight	484.66 g/mol [1]
Molecular Formula	C ₂₁ H ₂₀ D ₈ N ₆ O ₃ S ₂ [1]

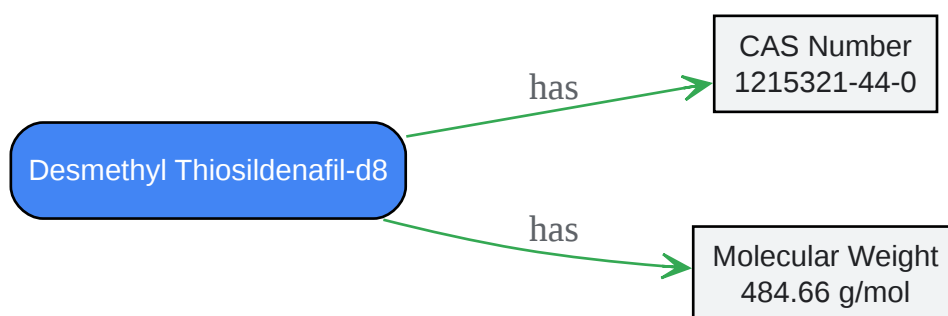
Data Provenance and Methodologies

The data presented in this guide is derived from standardized information provided by chemical manufacturers and databases.

- **CAS Number:** The Chemical Abstracts Service (CAS) registry number is a unique numerical identifier assigned to a single, specific chemical substance. The number 1215321-44-0 was assigned to the deuterated isotopologue, **Desmethyl Thiosildenafil-d8**, upon its registration, distinguishing it from its unlabeled counterpart.
- **Molecular Weight:** The molecular weight is calculated based on the compound's molecular formula ($C_{21}H_{20}D_8N_6O_3S_2$) using standard atomic weights, with deuterium (D) substituting for protium (H) at eight positions. This value is critical for gravimetric and molar calculations in experimental settings and is typically confirmed by mass spectrometry.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the subject compound and its key identifiers. This visualization provides a clear logical flow from the chemical name to its fundamental quantitative properties.



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References

- 1. Desmethyl Thiosildenafil-d8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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